

What is D-Lyxose-13C5 and its chemical structure

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Compound of Interest

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An In-depth Technical Guide to D-Lyxose-13C5

This guide provides a comprehensive overview of D-Lyxose and its stable isotope-labeled form, **D-Lyxose-13C5**, for researchers, scientists, and drug development professionals. Due to the limited direct information on **D-Lyxose-13C5**, this document also includes data on its C'-2 epimer, D-Xylose-13C5, for comparative purposes, as it is more commonly available and may serve as a relevant alternative in certain research applications.

Introduction to D-Lyxose

D-Lyxose is an aldopentose, a monosaccharide containing five carbon atoms and an aldehyde functional group.[1] It has the chemical formula C5H10O5.[1][2] In nature, lyxose is a rare sugar, found as a component of bacterial glycolipids.[1] D-Lyxose is a C'-2 epimer of D-Xylose, meaning they differ only in the stereochemistry at the second carbon atom.[3][4] This structural difference can lead to distinct biological activities and metabolic pathways. D-Lyxose serves as a chiral building block in the synthesis of various pharmaceutical compounds and is used in research to study carbohydrate metabolism and enzyme kinetics.[5][6][7]

D-Lyxose-13C5: The Stable Isotope Labeled Form

D-Lyxose-13C5 is a stable isotope-labeled version of D-Lyxose where all five carbon atoms are the 13C isotope instead of the naturally more abundant 12C. This labeling provides a mass shift of +5, making it a valuable tracer for metabolic studies using mass spectrometry.[8] While singly labeled D-Lyxose, such as D-Lyxose-1-13C and D-Lyxose-5-13C, are available, the fully

labeled **D-Lyxose-13C5** is less common.^{[3][9]} Its primary application lies in metabolic flux analysis and tracing the fate of lyxose in biological systems.

Chemical Structure of D-Lyxose

D-Lyxose exists in both open-chain and cyclic (furanose and pyranose) forms. The pyranose form is generally more stable. The chemical structure of D-Lyxopyranose is depicted below. In **D-Lyxose-13C5**, each carbon atom in this structure would be a ¹³C isotope.

Caption: Chemical structure of D-Lyxopyranose.

Physicochemical Properties

Quantitative data for D-Lyxose and the closely related D-Xylose-13C5 are summarized in the table below for easy comparison. The properties of **D-Lyxose-13C5** are expected to be very similar to those of unlabeled D-Lyxose, with the primary difference being the molecular weight.

Property	D-Lyxose	D-Xylose-13C5
Chemical Formula	C5H10O5 ^{[2][10]}	¹³ C5H10O5 ^{[8][11]}
Molecular Weight	150.13 g/mol ^{[5][10]}	155.09 g/mol ^{[8][11]}
CAS Number	1114-34-7 ^{[2][5]}	1262683-58-8 ^{[8][11]}
Appearance	White crystalline powder ^{[2][12]}	Powder ^[8]
Melting Point	108-112 °C ^[12]	152-154 °C ^[8]
Solubility	Soluble in water ^[2]	No data
Optical Activity	^[α] _{25/D} -13.8° (c=4 in H ₂ O) ^[12]	^[α] _{20/D} +15° (c=1 in H ₂ O) ^[8]
Isotopic Purity	N/A	98 atom % ¹³ C ^[8]
Assay	≥98% ^[5]	99% (CP) ^[8]

Experimental Protocols: A Generalized Workflow for Metabolic Tracing

While specific experimental protocols for **D-Lyxose-13C5** are not readily available in the literature, a general workflow for its use in metabolic tracing studies can be outlined. This protocol is based on standard methodologies for stable isotope tracing.^[13]

Objective: To trace the metabolic fate of D-Lyxose in a biological system (e.g., cell culture, animal model).

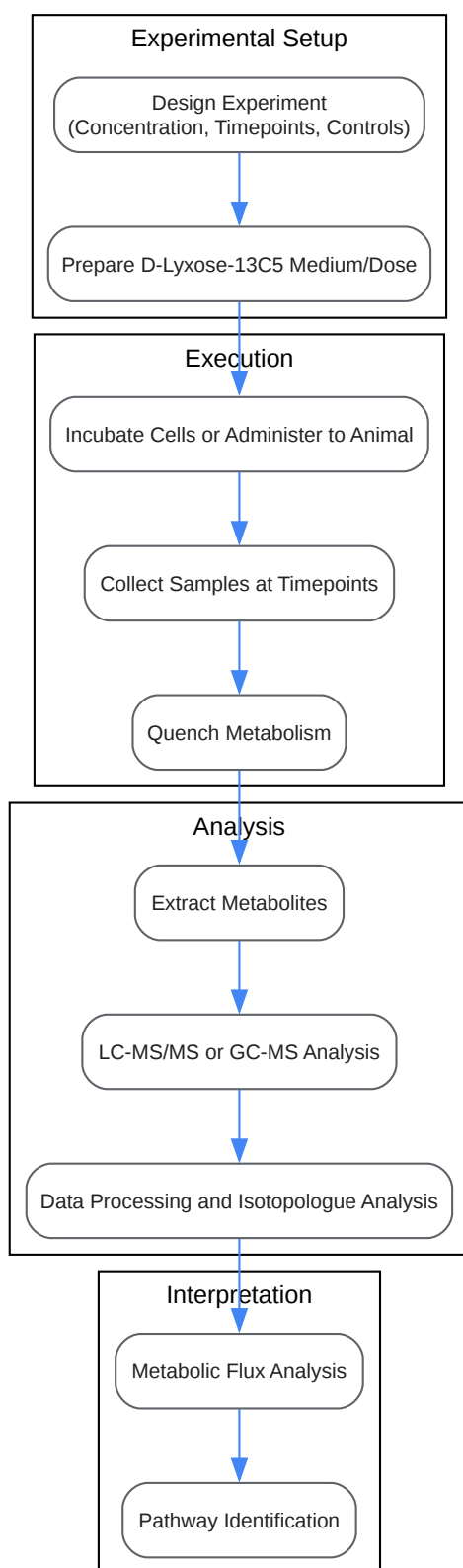
Materials:

- **D-Lyxose-13C5**
- Biological system of interest
- Appropriate growth media or diet
- Metabolite extraction buffers (e.g., 80% methanol)
- Analytical instrumentation (e.g., LC-MS/MS, GC-MS)

Methodology:

- Experimental Design:
 - Determine the optimal concentration of **D-Lyxose-13C5** to be used.
 - Establish time points for sample collection to capture the dynamics of metabolism.
 - Include control groups (e.g., unlabeled D-Lyxose, vehicle control).
- Incubation/Administration:
 - For cell culture: Replace normal media with media containing **D-Lyxose-13C5**.
 - For animal models: Administer **D-Lyxose-13C5** via an appropriate route (e.g., oral gavage, intravenous injection).
- Sample Collection and Metabolite Extraction:
 - At designated time points, collect samples (e.g., cells, tissues, biofluids).

- Quench metabolic activity rapidly (e.g., by flash-freezing in liquid nitrogen).
- Extract metabolites using a suitable solvent, such as cold 80% methanol.
- Analytical Detection:
 - Analyze the extracted metabolites using mass spectrometry (LC-MS/MS or GC-MS).
 - Develop an analytical method to detect and quantify D-Lyxose and its potential downstream metabolites, monitoring for the mass shift introduced by the ^{13}C labeling.
- Data Analysis:
 - Identify and quantify the mass isotopologues of D-Lyxose and its metabolites.
 - Correct for the natural abundance of ^{13}C .
 - Use metabolic flux analysis software to model the metabolic network and calculate fluxes through different pathways.



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Caption: Generalized workflow for a metabolic tracing experiment using **D-Lyxose-13C5**.

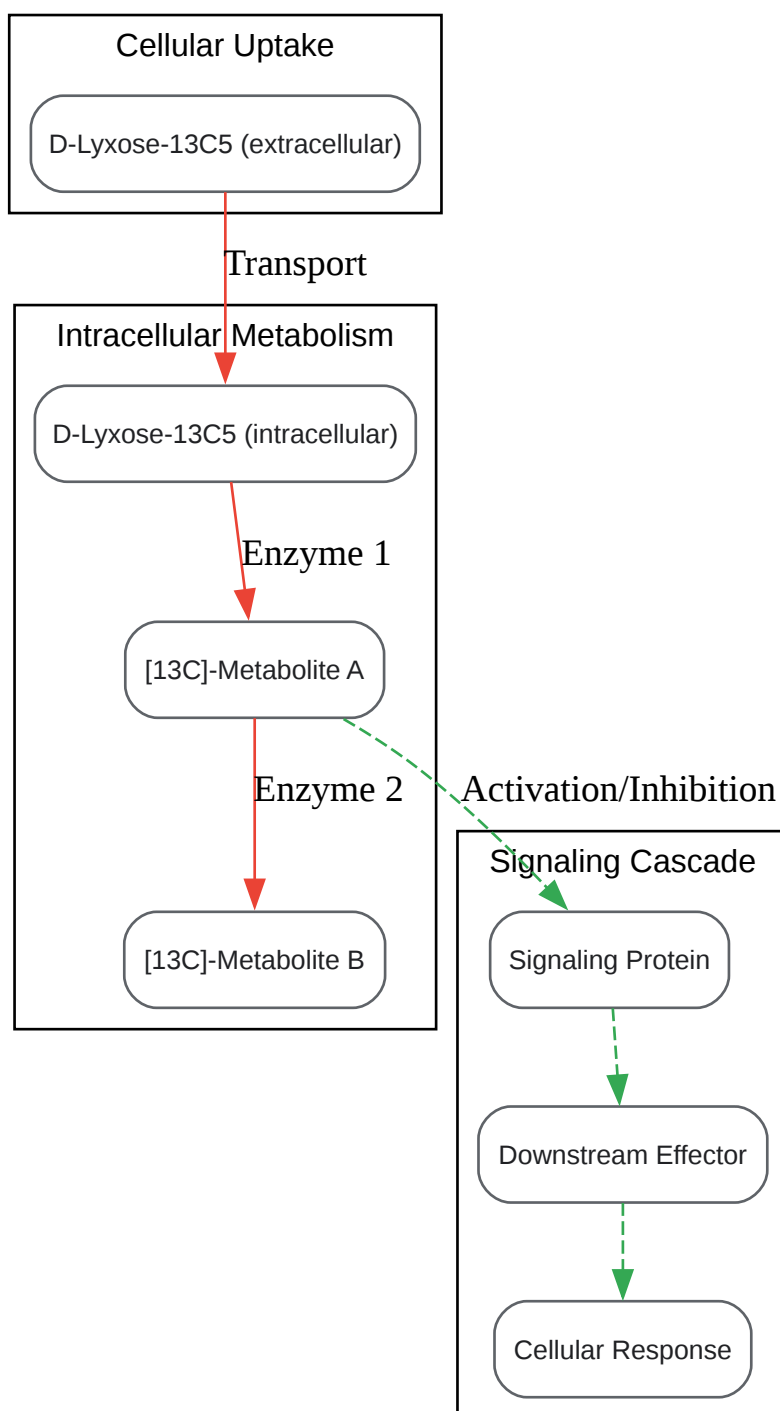
Potential Signaling Pathways and Applications

While the specific signaling pathways involving D-Lyxose are not as extensively studied as those for more common sugars, its structural similarity to other pentoses suggests potential roles in various metabolic and signaling cascades. Isotope-labeled D-Lyxose can be instrumental in elucidating these pathways.

Potential Research Applications:

- **Microbial Metabolism:** Investigating how different microorganisms utilize D-Lyxose as a carbon source.[\[14\]](#)
- **Enzymology:** Studying the kinetics and mechanisms of enzymes that metabolize D-Lyxose, such as D-lyxose isomerase.[\[7\]](#)[\[15\]](#)
- **Drug Development:** Using D-Lyxose as a scaffold for the synthesis of novel therapeutic agents, and using **D-Lyxose-13C5** to study their metabolic stability and fate.[\[6\]](#)
- **Glycobiology:** Exploring the incorporation of D-Lyxose into complex carbohydrates and glycoconjugates.

The diagram below illustrates a hypothetical signaling pathway where **D-Lyxose-13C5** could be used as a tracer.



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Caption: Hypothetical metabolic and signaling pathway involving D-Lyxose.

Conclusion

D-Lyxose-13C5 is a potentially powerful tool for researchers in various fields, offering a precise way to trace the metabolic fate and signaling roles of this rare sugar. While direct information is scarce, by understanding the properties of D-Lyxose and the applications of its more common epimer, D-Xylose-13C5, researchers can design robust experiments to explore the unique biology of D-Lyxose. The methodologies and conceptual frameworks presented in this guide provide a solid foundation for initiating such investigations.

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